

# Confertifolin: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Confertifolin*

Cat. No.: *B156486*

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An In-depth Examination of the Sesquiterpenoid Lactone: **Confertifolin** (CAS Number: 1811-23-0)

This technical guide provides a comprehensive overview of **Confertifolin**, a sesquiterpenoid lactone of significant interest to the scientific community. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, biological activities, and the experimental protocols used to determine them.

## Core Chemical and Physical Data

**Confertifolin** is a naturally occurring compound isolated from various plant species, including those of the *Polygonum* genus. Its fundamental chemical and physical properties are summarized below.

Property	Value	Citation
CAS Number	1811-23-0	[1]
Molecular Formula	C <sub>15</sub> H <sub>22</sub> O <sub>2</sub>	[1]
Molecular Weight	234.33 g/mol	[2]
IUPAC Name	(3aR,5aR,9aS)-3,5a,9-trimethyl-3a,4,5,5a,6,7,8,9-octahydronaphtho[1,2-b]furan-2(3H)-one	
Boiling Point	Approximately 365.5°C	[2]
Topological Polar Surface Area	26.3 Å <sup>2</sup>	[2]

## Biological Activity of Confertifolin

**Confertifolin** has demonstrated a range of biological activities, most notably its antimicrobial and insecticidal properties. The following tables summarize the key quantitative data from published studies.

### Antimicrobial Activity

**Confertifolin** has been shown to be effective against a variety of bacterial and fungal strains. The minimum inhibitory concentration (MIC) values are presented below.

Target Organism	Type	Minimum Inhibitory Concentration (MIC) (µg/mL)	Citation
Enterococcus faecalis	Bacterium	31.25	[1][2]
Scopulariopsis sp.	Fungus	7.81	[1][2]
Curvularia lunata	Fungus	7.81	[1][2]
Epidermophyton floccosum	Fungus	7.81	[1][2]
Trichophyton mentagrophytes	Fungus	16.62	[1]
Trichophyton rubrum (MTCC 296)	Fungus	16.62	[1]
Aspergillus niger	Fungus	31.25	[1]
Botrytis cinerea	Fungus	31.25	[1]
Magnaporthe grisea	Fungus	62.5	[1]
Trichophyton simii	Fungus	125	[1]
Trichophyton rubrum (clinical isolate)	Fungus	125	[1]

## Insecticidal Activity against Aedes aegypti

**Confertifolin** has shown significant insecticidal effects against the dengue vector, *Aedes aegypti*.

Activity Type	Target Stage	Measurement	Value (ppm)	Citation
Larvicidal	Second Instar Larvae	LC <sub>50</sub>	2.90	[2]
Larvicidal	Fourth Instar Larvae	LC <sub>50</sub>	2.96	[2]
Ovicidal	Eggs	-	Strong effect at 10 ppm	[2]
Repellent	Adult	-	>300 minutes of protection at 10 ppm	[2]
Adulticidal	Adult	-	100% mortality at 10 ppm	[2]

## Experimental Protocols

This section provides detailed methodologies for the key experiments cited in this guide.

### Antimicrobial Susceptibility Testing: Broth Microdilution Method

This protocol is based on standard methods for determining the Minimum Inhibitory Concentration (MIC) of a compound.[3][4][5]

Objective: To determine the lowest concentration of **Confertifolin** that inhibits the visible growth of a microorganism.

Materials:

- **Confertifolin**
- 96-well microtiter plates
- Mueller-Hinton Broth (for bacteria) or Sabouraud Dextrose Broth (for fungi)

- Bacterial or fungal inoculums, adjusted to a 0.5 McFarland standard
- Sterile saline
- Incubator

#### Procedure:

- Preparation of **Confertifolin** Stock Solution: Dissolve a known weight of **Confertifolin** in a suitable solvent (e.g., DMSO) to create a high-concentration stock solution.
- Serial Dilutions: In a 96-well microtiter plate, perform two-fold serial dilutions of the **Confertifolin** stock solution with the appropriate broth to achieve a range of final concentrations to be tested.
- Inoculum Preparation: Prepare a suspension of the test microorganism in sterile saline and adjust its turbidity to match a 0.5 McFarland standard. This corresponds to approximately  $1.5 \times 10^8$  CFU/mL for bacteria. Further dilute this suspension in broth to achieve the final desired inoculum concentration in the wells (typically  $5 \times 10^5$  CFU/mL).
- Inoculation: Add the prepared inoculum to each well of the microtiter plate containing the serially diluted **Confertifolin**. Include a positive control well (broth and inoculum, no compound) and a negative control well (broth only).
- Incubation: Cover the plate and incubate at 37°C for 24 hours for bacteria, or at a suitable temperature and duration for fungi (e.g., 28-30°C for 48-72 hours).
- MIC Determination: After incubation, visually inspect the wells for turbidity. The MIC is the lowest concentration of **Confertifolin** at which there is no visible growth of the microorganism.

## Larvicidal Bioassay against *Aedes aegypti*

This protocol is adapted from the World Health Organization (WHO) guidelines for testing mosquito larvicides.<sup>[2][6][7]</sup>

Objective: To determine the lethal concentration (LC<sub>50</sub>) of **Confertifolin** against *Aedes aegypti* larvae.

#### Materials:

- **Confertifolin**
- *Aedes aegypti* larvae (e.g., second and fourth instars)
- Disposable cups or beakers
- Dechlorinated water
- Ethanol or a suitable solvent
- Pipettes
- Small amount of larval food (e.g., yeast extract)

#### Procedure:

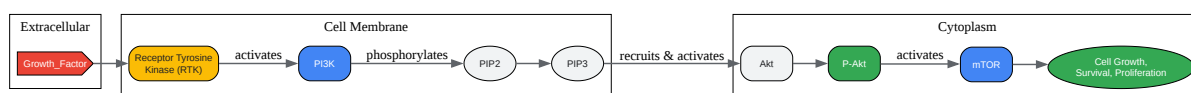
- **Preparation of Test Solutions:** Prepare a stock solution of **Confertifolin** in a suitable solvent. From this stock, prepare a series of dilutions in dechlorinated water to achieve the desired test concentrations. A control group with the solvent and dechlorinated water should also be prepared.
- **Exposure:** Place a defined number of larvae (e.g., 20-25) into each test cup containing a specific volume of the test solution (e.g., 100 mL). Each concentration should be tested in triplicate.
- **Incubation:** Maintain the test cups under controlled laboratory conditions (e.g., 25-28°C, 12:12 hour light:dark cycle). A small amount of larval food can be added to each cup.
- **Mortality Assessment:** After 24 hours of exposure, count the number of dead larvae in each cup. Larvae are considered dead if they are unable to move when gently prodded.
- **Data Analysis:** Calculate the percentage mortality for each concentration. The LC<sub>50</sub> value (the concentration that kills 50% of the larvae) can then be determined using probit analysis or other suitable statistical methods.

## Potential Signaling Pathways

While the specific signaling pathways modulated by **Confertifolin** have not been extensively studied, its classification as a sesquiterpenoid lactone suggests potential interactions with key cellular signaling cascades. Many sesquiterpenoid lactones are known to modulate inflammatory and cell survival pathways, such as the NF- $\kappa$ B and PI3K/Akt/mTOR pathways.

Disclaimer: The following diagrams represent generalized signaling pathways that are known to be affected by other sesquiterpenoid lactones. Their direct modulation by **Confertifolin** has not been experimentally confirmed in the available literature.

Caption: A simplified diagram of the canonical NF- $\kappa$ B signaling pathway.



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Caption: An overview of the PI3K/Akt/mTOR signaling pathway.

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